

An In-depth Technical Guide to 3-Fluoro-4-methylphenylacetonitrile

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Compound of Interest

Compound Name: 3-Fluoro-4-methylphenylacetonitrile

Cat. No.: B1304802

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Fluoro-4-methylphenylacetonitrile**, alongside a proposed synthesis protocol and standard analytical methods for its characterization. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug development.

Chemical Identity and Properties

3-Fluoro-4-methylphenylacetonitrile is a fluorinated aromatic nitrile. The presence of the fluorine atom and the methyl group on the phenyl ring, combined with the reactivity of the nitrile functional group, makes it a potentially valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

Table 1: Physicochemical Properties of **3-Fluoro-4-methylphenylacetonitrile**

Property	Value	Source
Chemical Formula	C ₉ H ₈ FN	[1][2][3]
Molecular Weight	149.17 g/mol	[1][2]
CAS Number	261951-73-9	[1][2]
Appearance	White powder or liquid	[4]
Density	1.095 g/cm ³	[1]
Flash Point	93.5 °C	[1]
SMILES	<chem>CC1=C(F)C=C(CC#N)C=C1</chem>	[3]
Storage	Sealed in dry, 2-8°C	[3]

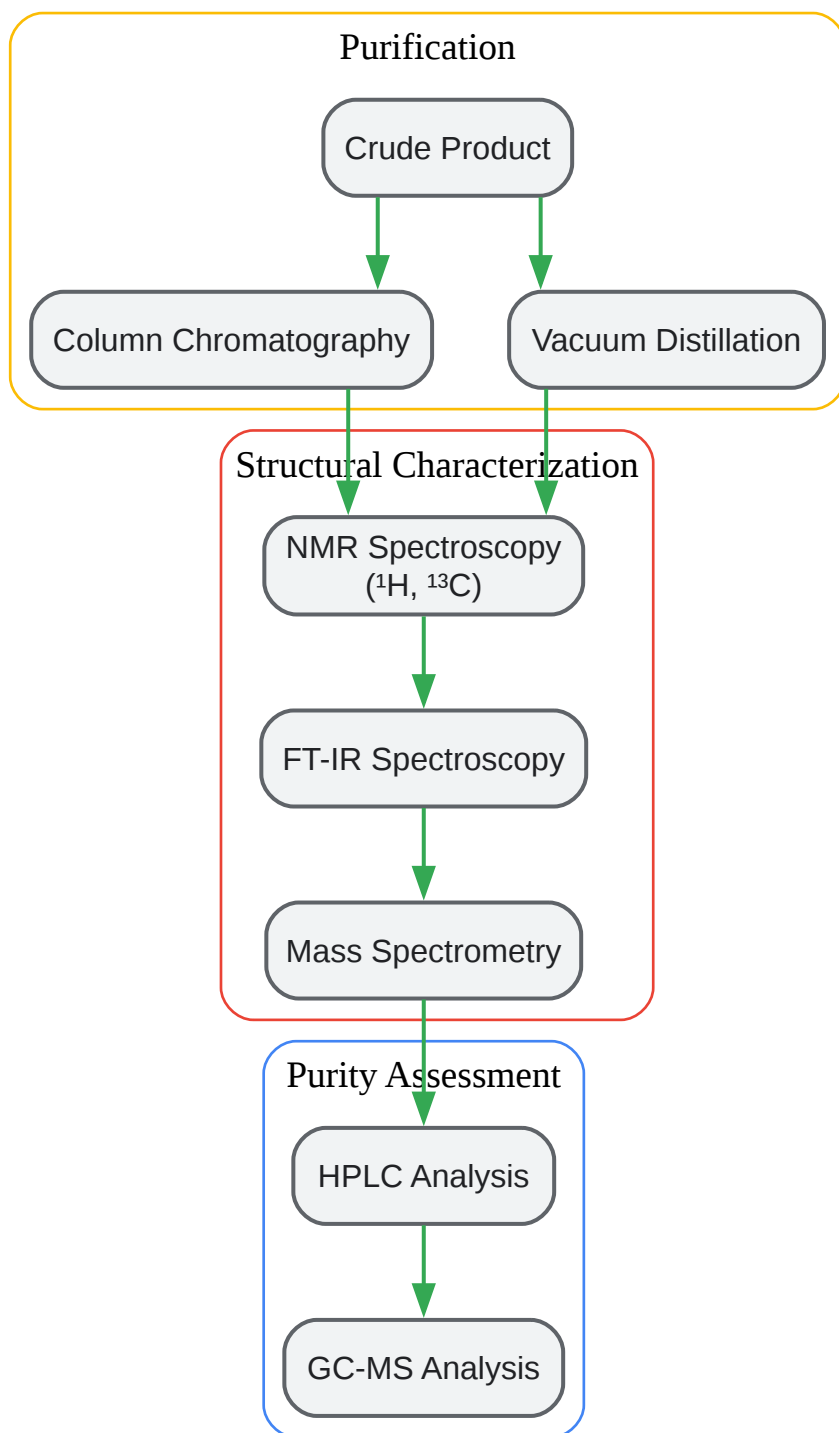
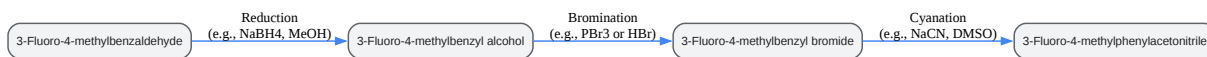
Synthesis Protocol

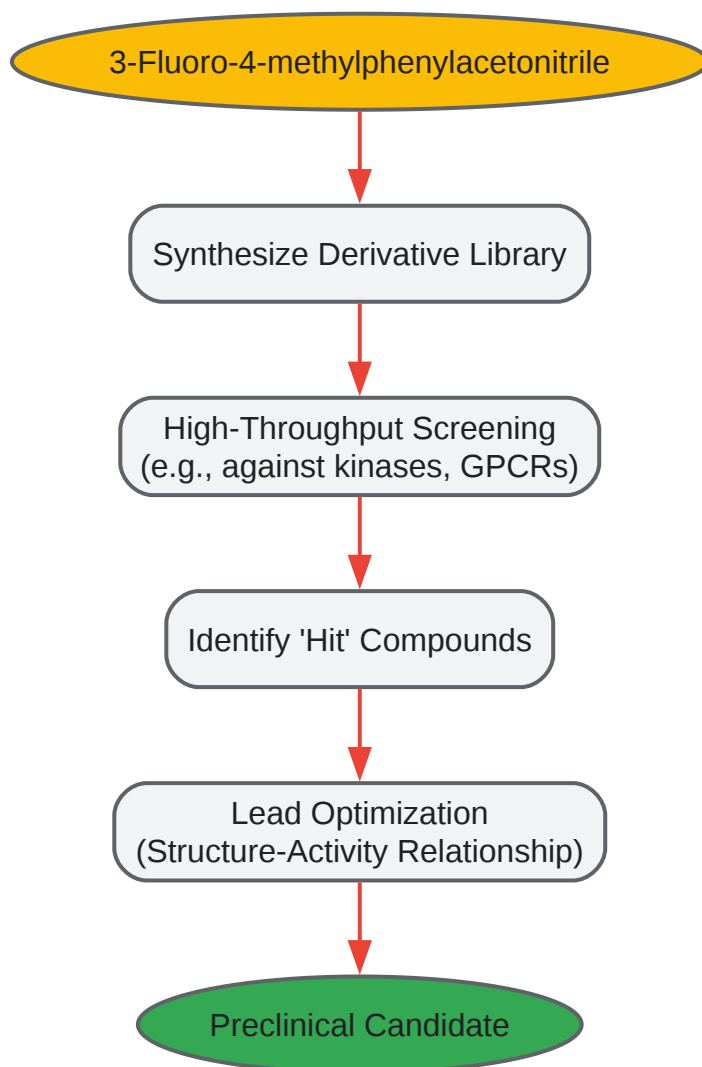
While a specific, detailed experimental protocol for the synthesis of **3-Fluoro-4-methylphenylacetonitrile** is not readily available in the reviewed literature, a plausible synthetic route can be derived from established chemical transformations and patent literature for analogous compounds. A common and effective method for the synthesis of benzyl cyanides is the nucleophilic substitution of a benzyl halide with a cyanide salt.

Proposed Synthesis:

The synthesis of **3-Fluoro-4-methylphenylacetonitrile** can be envisioned starting from the commercially available 3-Fluoro-4-methylbenzaldehyde. The logical synthetic progression would involve the reduction of the aldehyde to the corresponding benzyl alcohol, followed by conversion to a benzyl halide (e.g., bromide), and finally, cyanation.

Logical Synthesis Workflow:





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References

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